

A Technical Guide to the Physical Properties of 4-Allyl-N,N-dimethylaniline

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Compound of Interest

Compound Name: *n,n*-Dimethyl-4-(prop-2-en-1-yl)aniline

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Introduction

4-Allyl-N,N-dimethylaniline is an organic compound belonging to the tertiary amine family. Its structure, featuring a dimethylamino group and an allyl substituent on the aniline ring, makes it a potentially valuable intermediate in organic synthesis, including the development of novel pharmaceutical agents and materials. A thorough understanding of its physical properties is fundamental for its application in a laboratory or industrial setting, ensuring proper handling, reaction control, and purification.

This technical guide provides a summary of the known and predicted physical properties of 4-Allyl-N,N-dimethylaniline. Due to a lack of extensive experimental data in publicly available literature, this guide also furnishes detailed, standard experimental protocols for the determination of its key physical characteristics.

Core Physical Properties

While specific experimental data for 4-Allyl-N,N-dimethylaniline is limited, the following table summarizes its known molecular properties and provides context by comparing them with the well-characterized parent compound, N,N-dimethylaniline.

Property	4-Allyl-N,N-dimethylaniline	N,N-dimethylaniline (for comparison)
Molecular Formula	C ₁₁ H ₁₅ N[1]	C ₈ H ₁₁ N
Molecular Weight	161.24 g/mol [1]	121.18 g/mol
Appearance	Not specified (likely a liquid)	Yellowish to brownish oily liquid
Boiling Point	Data not available	193-194 °C
Melting Point	Data not available	2 °C
Density	Data not available	0.956 g/mL at 25 °C
Refractive Index	Data not available	n ₂₀ /D 1.557
Solubility	Data not available	Insoluble in water; soluble in ethanol, ether, chloroform
pKa	Data not available	5.15 (at 25 °C)
LogP (predicted)	3.5[1]	2.31

Experimental Protocols

The following are detailed methodologies for determining the primary physical properties of 4-Allyl-N,N-dimethylaniline.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for its determination is simple distillation.

Apparatus:

- Round-bottom flask
- Heating mantle or oil bath
- Distillation head (still head)

- Thermometer (with appropriate range)
- Condenser
- Receiving flask
- Boiling chips
- Clamps and stands

Procedure:

- Place a small volume (e.g., 10-15 mL) of 4-Allyl-N,N-dimethylaniline and a few boiling chips into the round-bottom flask.
- Assemble the simple distillation apparatus, ensuring all joints are securely clamped. The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
- Begin circulating cold water through the condenser.
- Gradually heat the flask using the heating mantle.
- Observe the temperature as the liquid begins to boil and the vapor rises.
- The boiling point is the stable temperature recorded on the thermometer when the liquid is actively boiling and there is a consistent drip of condensate into the receiving flask. Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

Determination of Density

Density is the mass per unit volume of a substance. For a liquid, it can be accurately determined using a pycnometer or by simply measuring the mass of a known volume.

Apparatus:

- Volumetric flask (e.g., 5 or 10 mL) or a graduated cylinder

- Analytical balance

Procedure:

- Carefully weigh a clean, dry volumetric flask or graduated cylinder on an analytical balance and record the mass.^[2]
- Fill the flask or cylinder to the calibration mark with 4-Allyl-N,N-dimethylaniline. Ensure the meniscus is read at eye level.
- Weigh the flask or cylinder containing the liquid and record the new mass.^[2]
- The mass of the liquid is the difference between the two recorded masses.
- Calculate the density by dividing the mass of the liquid by its known volume.
- It is recommended to perform the measurement at a controlled temperature, as density is temperature-dependent.

Determination of Refractive Index

The refractive index is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a substance and is often used to identify and assess the purity of liquid samples.

Apparatus:

- Abbe refractometer
- Constant temperature water bath (optional, for high precision)
- Dropper or pipette
- Lint-free tissue
- Solvent for cleaning (e.g., ethanol or acetone)

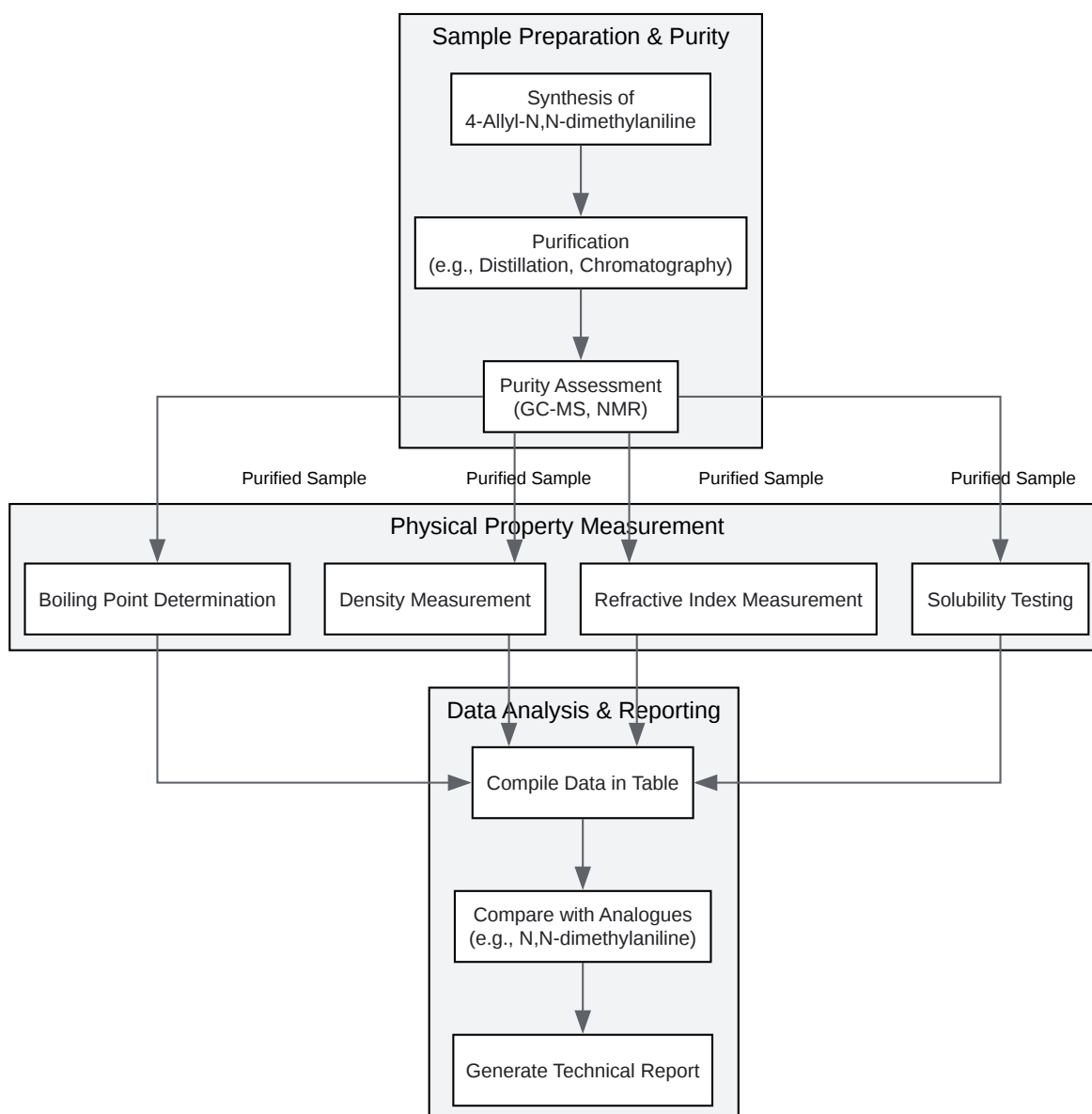
Procedure:

- Ensure the prism of the Abbe refractometer is clean and dry.
- Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- Using a clean dropper, place a few drops of 4-Allyl-N,N-dimethylaniline onto the lower prism.
- Close the prisms firmly.
- Adjust the light source and the mirror to get maximum illumination.
- Turn the coarse adjustment knob until the light and dark fields appear in the eyepiece.
- Sharpen the dividing line between the light and dark fields using the dispersion correction knob.
- Use the fine adjustment knob to center the dividing line on the crosshairs.
- Read the refractive index from the scale. Record the temperature at which the measurement was taken.

Logical Workflow

The following diagram illustrates a logical workflow for the characterization of the physical properties of a novel or uncharacterized liquid compound like 4-Allyl-N,N-dimethylaniline.

Workflow for Physical Property Determination

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Caption: Workflow for the experimental determination of physical properties.

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